

Solubility Profile of Calcium Levulinate Dihydrate in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium levulinate dihydrate

Cat. No.: B046904

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **calcium levulinate dihydrate** in various organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document focuses on presenting the available qualitative information, a general experimental protocol for solubility determination, and logical diagrams to guide researchers in their work with this compound.

Introduction to Calcium Levulinate Dihydrate

Calcium levulinate dihydrate is the calcium salt of levulinic acid, a versatile platform chemical derived from biomass. It is a white crystalline or amorphous powder with a faint odor suggestive of burnt sugar.^{[1][2]} This compound is primarily used as a source of calcium in pharmaceutical and nutraceutical applications. Understanding its solubility in different organic solvents is crucial for various processes, including purification, crystallization, formulation development, and drug delivery.

Solubility Data

While precise quantitative solubility data for **calcium levulinate dihydrate** in a wide range of organic solvents at various temperatures is not readily available in the reviewed literature,

several sources provide consistent qualitative descriptions of its solubility. This information is summarized in the table below.

Solvent	Solubility Description	Source(s)
Ethanol (96%)	Very slightly soluble	[3] [4] [5]
Alcohol	Slightly soluble	[1] [2]
Methylene Chloride	Practically insoluble	[3] [4] [5]
Ether	Insoluble	[1] [2]
Chloroform	Insoluble	[1] [2]

It is important to note that some sources indicate solubility in chloroform and dichloromethane, which contradicts the findings presented in the table. This highlights the need for empirical determination of solubility for specific applications.

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for the gravimetric determination of the solubility of a sparingly soluble salt like **calcium levulinate dihydrate** in an organic solvent. This method can be adapted based on the specific solvent and available analytical equipment.

Objective: To determine the solubility of **calcium levulinate dihydrate** in a selected organic solvent at a specific temperature.

Materials:

- **Calcium levulinate dihydrate** (analytical grade)
- Selected organic solvent (HPLC grade or equivalent)
- Thermostatically controlled shaker or water bath
- Analytical balance (accurate to ± 0.1 mg)

- Filtration apparatus (e.g., syringe filters with appropriate membrane, vacuum filtration system)
- Oven for drying
- Glass vials with screw caps
- Spatula and weighing paper

Procedure:

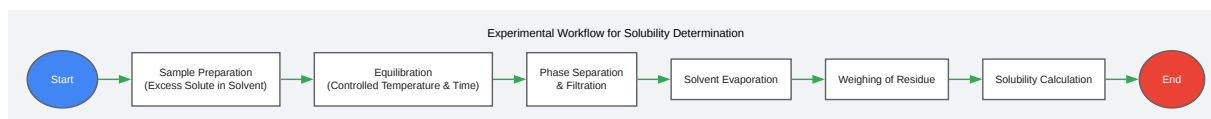
- **Sample Preparation:** Accurately weigh an excess amount of **calcium levulinate dihydrate** and add it to a glass vial containing a known volume or mass of the selected organic solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Tightly cap the vial and place it in a thermostatically controlled shaker or water bath set to the desired temperature. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the solution is saturated. The equilibration time should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed at the set temperature for a few hours to let the excess solid settle. Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled, to match the experimental temperature) syringe.
- **Filtration:** Immediately filter the supernatant through a syringe filter (with a membrane compatible with the solvent) into a pre-weighed, dry vial. This step is critical to remove any undissolved solid particles.
- **Solvent Evaporation:** Weigh the vial containing the filtered solution. Then, carefully evaporate the solvent from the vial. This can be done in a fume hood at room temperature or in an oven at a temperature below the decomposition point of **calcium levulinate dihydrate**.
- **Residue Weighing:** Once the solvent is completely evaporated, place the vial in a desiccator to cool to room temperature and then weigh it on the analytical balance. The difference

between this mass and the initial mass of the empty vial gives the mass of the dissolved **calcium levulinate dihydrate**.

- Calculation of Solubility: The solubility can be expressed in various units, such as g/100 mL or mg/mL.
 - Solubility (g/100 mL): $(\text{Mass of residue (g)} / \text{Volume of supernatant taken (mL)}) * 100$
 - Solubility (mg/mL): $\text{Mass of residue (mg)} / \text{Volume of supernatant taken (mL)}$
- Replicates: Perform the experiment in triplicate to ensure the reproducibility of the results.

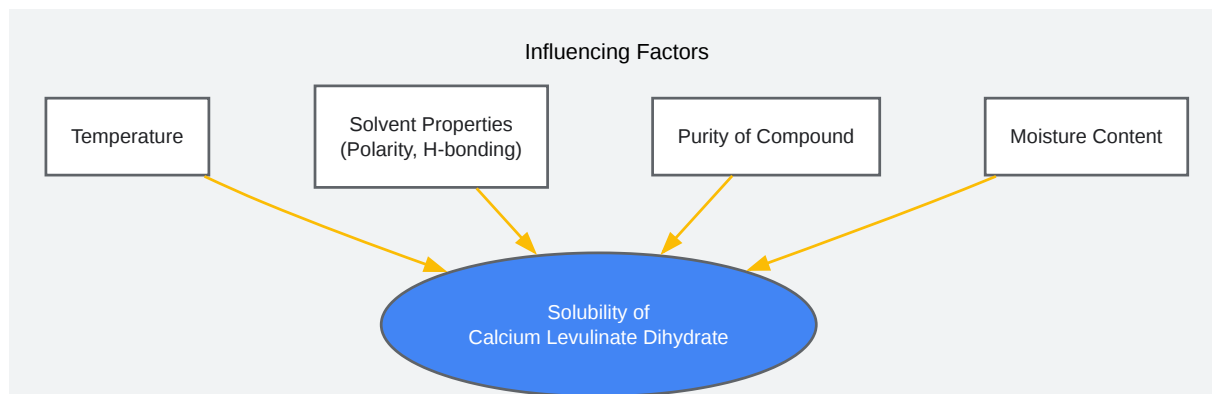
Visualizations

The following diagrams, created using the DOT language, illustrate key concepts related to the solubility of **calcium levulinate dihydrate**.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the experimental determination of solubility.



[Click to download full resolution via product page](#)

Caption: Key factors influencing the solubility of a compound.

Conclusion

This technical guide summarizes the currently available information on the solubility of **calcium levulinate dihydrate** in organic solvents. While quantitative data is scarce, the qualitative descriptions provide a useful starting point for researchers. The provided general experimental protocol offers a framework for determining precise solubility values tailored to specific research and development needs. It is recommended that researchers empirically determine the solubility of **calcium levulinate dihydrate** in their specific solvent systems to ensure accurate and reliable results for their applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scribd.com [scribd.com]
- 2. Description and Solubility - C [drugfuture.com]

- 3. Specifications, Uses, SDS of Calcium Levulinate Manufacturers [kingofchemicals.com]
- 4. Calcium Levulinate BP Ph Eur USP Grade Manufacturers [aakashmanthanindustries.com]
- 5. Calcium Levulinate EP IP BP USP Grade n Pure Manufacturers, SDS [mubychem.com]
- To cite this document: BenchChem. [Solubility Profile of Calcium Levulinate Dihydrate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046904#solubility-of-calcium-levulinate-dihydrate-in-different-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com